

Safe handling and storage procedures for 3-Acetyl-2-chloropyridine

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Compound of Interest

Compound Name: 3-Acetyl-2-chloropyridine

Cat. No.: B057767

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This guide provides essential information for the safe handling and storage of **3-Acetyl-2-chloropyridine**, addressing common questions and potential issues encountered during research and development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Acetyl-2-chloropyridine**?

A1: **3-Acetyl-2-chloropyridine** is classified as harmful and an irritant. Key hazards include:

- Harmful if swallowed: Acute oral toxicity.[\[1\]](#)[\[2\]](#)
- Causes skin irritation: Can lead to redness and discomfort upon contact.[\[1\]](#)[\[2\]](#)
- Causes serious eye irritation: May result in significant eye damage.[\[1\]](#)[\[2\]](#)
- May cause respiratory irritation: Inhalation of vapors or mist can irritate the respiratory tract.
[\[1\]](#)[\[2\]](#)

Q2: What are the recommended storage conditions for **3-Acetyl-2-chloropyridine**?

A2: Proper storage is crucial to maintain the stability and integrity of the compound. It is recommended to store **3-Acetyl-2-chloropyridine** under the following conditions:

- Temperature: Store in a cool place, with some suppliers recommending 0-8°C.[3] Another common recommendation is room temperature.[4] Always refer to the supplier-specific recommendations.
- Atmosphere: Store under an inert atmosphere to prevent degradation.[4]
- Container: Keep the container tightly closed in a dry and well-ventilated place.[5] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[5]

Q3: What personal protective equipment (PPE) should I use when handling **3-Acetyl-2-chloropyridine**?

A3: To minimize exposure and ensure personal safety, the following PPE is recommended:

- Eye and Face Protection: Use a face shield and safety glasses that are tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[5]
- Hand Protection: Handle with chemical-resistant gloves. Gloves must be inspected prior to use. Use a proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[5]
- Body Protection: Wear appropriate protective clothing to prevent skin contact.
- Respiratory Protection: If working in a poorly ventilated area or if vapors/mists are generated, wear a suitable respirator.

Q4: What materials are incompatible with **3-Acetyl-2-chloropyridine**?

A4: Avoid contact with strong oxidizing agents, strong acids, and strong reducing agents, as these can lead to hazardous reactions.[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Accidental Skin Contact	Spillage or improper handling.	Immediately wash the affected area with plenty of soap and water. ^[6] Remove contaminated clothing and wash it before reuse. ^[7] If skin irritation occurs, seek medical advice. ^[6]
Accidental Eye Contact	Splashing during handling or transfer.	Immediately rinse the eyes cautiously with water for several minutes. Seek medical attention.
Accidental Inhalation	Inadequate ventilation or aerosol generation.	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Accidental Ingestion	Improper handling or contamination of personal items.	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Material Degradation (e.g., color change)	Improper storage (exposure to air, light, or incompatible materials).	Ensure the compound is stored under an inert atmosphere, in a tightly sealed container, and in a cool, dark place as recommended. ^[4]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₇ H ₆ ClNO	[3]
Molecular Weight	155.58 g/mol	[3]
Boiling Point	114°C / 15 mmHg	[4]
Flash Point	>110°C	[4]
Storage Temperature	0-8°C or Room Temperature (Inert Atmosphere)	[3][4]

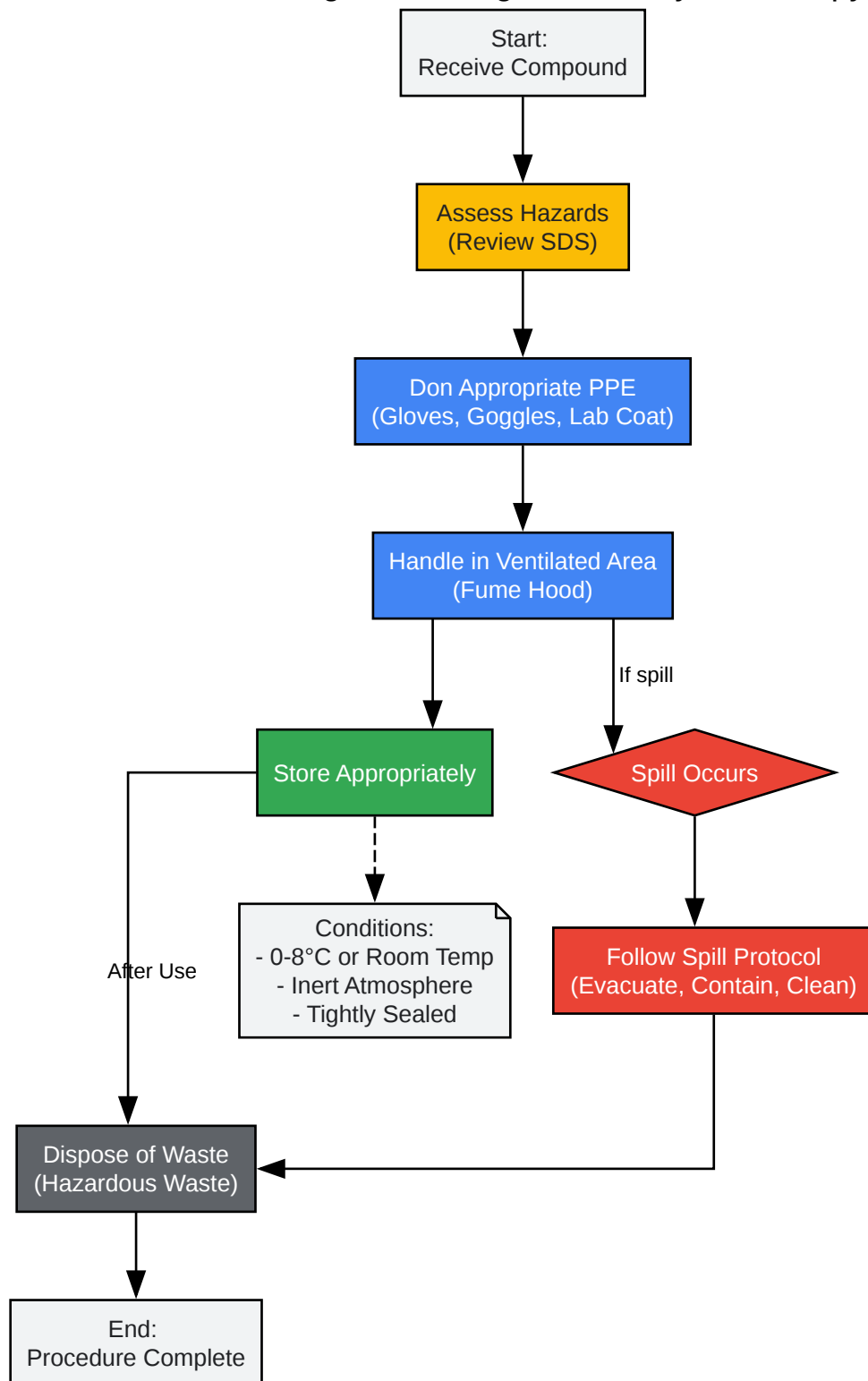
Experimental Protocols

Protocol 1: General Handling Procedure

- **Preparation:** Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood. Have all necessary PPE on and an emergency spill kit readily available.
- **Aliquoting:** To handle the yellow liquid, use a calibrated pipette with a disposable tip.[3] Avoid creating aerosols.
- **Transfer:** When transferring between containers, do so slowly and carefully to avoid splashing.
- **Post-Handling:** After handling, wash your hands thoroughly.[5] Clean all equipment and the work area to prevent cross-contamination.
- **Waste Disposal:** Dispose of unused product and contaminated materials as hazardous waste in suitable, closed containers.[5]

Visual Workflow

Workflow for Safe Handling and Storage of 3-Acetyl-2-chloropyridine



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Caption: Safe handling and storage workflow for **3-Acetyl-2-chloropyridine**.

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